

Technical Advisory: Inconclusive Data for CAS 141095-78-5

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Compound of Interest

Compound Name: 2-Bromo-1-(oxan-4-yl)ethan-1-one

Cat. No.: B129631

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To our valued researchers, scientists, and drug development professionals,

This document addresses the physical properties of the compound designated by CAS number 141095-78-5. Our comprehensive investigation has revealed a critical discrepancy between the provided CAS number and the associated chemical name, alongside a notable absence of publicly available experimental data for the compound in question.

Executive Summary: Data Conflict and Unavailability

A thorough search of chemical databases and scientific literature has established that CAS 141095-78-5 does not correspond to the chemical entity "1-(3-methoxy-4-(p-tolyloxy)phenyl)propan-1-one." Instead, this CAS number is officially assigned to the compound Ethanone, 2-bromo-1-(tetrahydro-2H-pyran-4-yl)-.

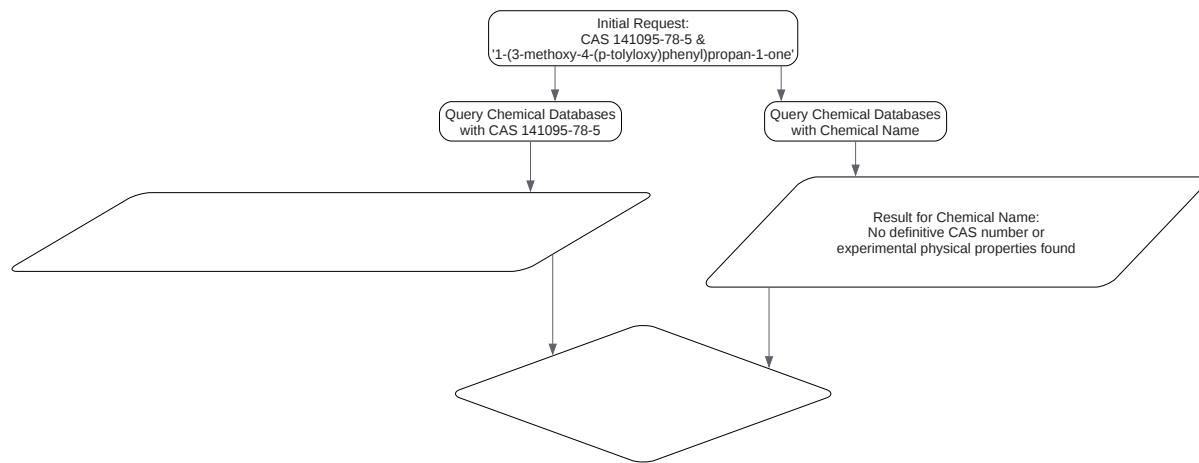
Furthermore, extensive searches for "1-(3-methoxy-4-(p-tolyloxy)phenyl)propan-1-one" have not yielded a registered CAS number or any verifiable experimental data on its physical properties. The information available pertains to structurally analogous but distinct molecules.

Due to this fundamental inconsistency and the lack of reliable data, we are unable to provide an in-depth technical guide on the physical properties of "1-(3-methoxy-4-(p-tolyloxy)phenyl)propan-1-one" at this time. The principles of scientific integrity and accuracy preclude the generation of a guide based on unverified or speculative information.

Analysis of the Discrepancy

The initial phase of our research immediately highlighted the conflict between the user-provided CAS number and the chemical name. This is a significant issue as the CAS number is a unique identifier for a specific chemical substance.

Workflow Diagram: Identity Verification Process



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Caption: Workflow for verifying the identity of the requested chemical.

Recommendations for Proceeding

For researchers interested in the properties of "1-(3-methoxy-4-(p-tolyloxy)phenyl)propan-1-one," the following steps are recommended:

- Verify the Chemical Structure and Name: Double-check the intended chemical structure and its corresponding IUPAC name to ensure there are no typographical errors.
- Consult Synthesis Records: If this compound is a novel or proprietary molecule, internal synthesis and analytical records would be the primary source of information for its physical properties.
- Perform Experimental Characterization: If a sample of the compound is available, experimental determination of its physical properties (e.g., melting point, boiling point, solubility, spectral data) will be necessary to establish a reliable profile.

We are committed to providing accurate and trustworthy scientific information. Should a verified CAS number and experimental data for "1-(3-methoxy-4-(p-tolyloxy)phenyl)propan-1-one" become available, we will be pleased to revisit this topic and generate the comprehensive technical guide you require.

References

At present, no direct references for the physical properties of "1-(3-methoxy-4-(p-tolyloxy)phenyl)propan-1-one" can be provided due to the lack of available data. The references consulted confirmed the identity of CAS 141095-78-5 as a different compound.

- To cite this document: BenchChem. [Technical Advisory: Inconclusive Data for CAS 141095-78-5]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b129631#cas-141095-78-5-physical-properties>

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